

Essential Safety and Operational Guide for Handling tert-Butyl 3-iodobenzoate

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Compound of Interest

Compound Name: *tert-Butyl 3-iodobenzoate*

Cat. No.: *B179882*

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For Researchers, Scientists, and Drug Development Professionals

This document provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **tert-Butyl 3-iodobenzoate** (CAS No. 173406-17-2). The following guidance is based on available safety data and best practices for handling halogenated aromatic compounds. It is imperative to consult the specific Safety Data Sheet (SDS) provided by the supplier before commencing any work.

Hazard Identification and Personal Protective Equipment (PPE)

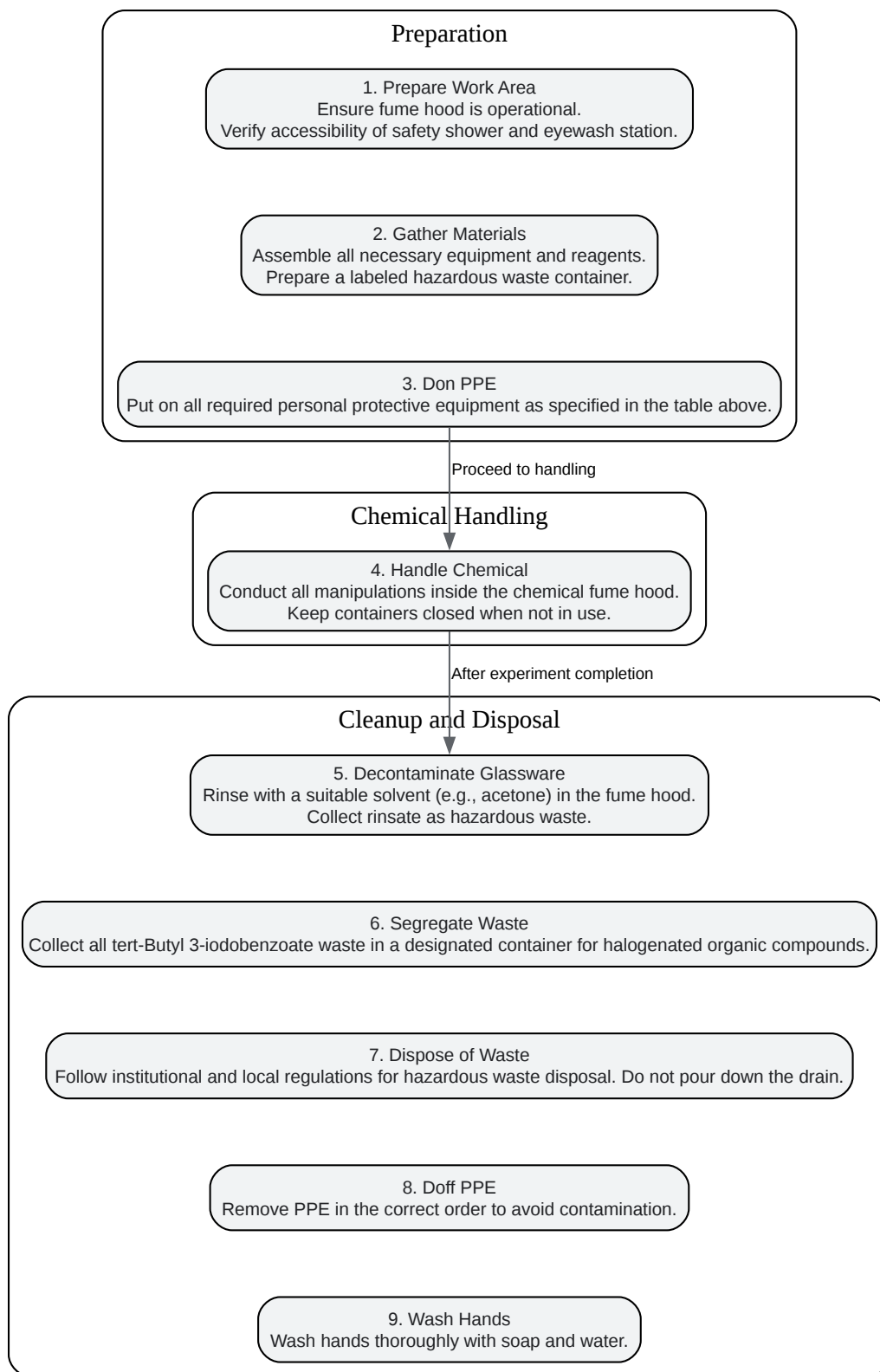
Tert-Butyl 3-iodobenzoate is classified as harmful if swallowed and is indicated by the GHS07 pictogram for health hazards.^[1] Proper selection and use of PPE are critical to minimize exposure and ensure personal safety.

Recommended Personal Protective Equipment Summary

PPE Category	Specification	Rationale
Eye and Face Protection	Chemical splash goggles that meet ANSI Z87.1 standards. A face shield should be worn over goggles when there is a significant risk of splashing.	Protects against splashes that can cause serious eye irritation.[2]
Hand Protection	Chemical-resistant gloves. Nitrile rubber is a common choice for splash resistance. For prolonged contact, consider heavier-duty gloves like butyl rubber or Viton®. Always inspect gloves for integrity before use and change them immediately if contaminated.	Prevents skin contact, which may cause irritation. The selection of glove material should be based on the specific solvent used and the breakthrough time.[3][4]
Body Protection	A flame-resistant lab coat worn over personal clothing. For larger quantities, a chemical-resistant apron is recommended. Closed-toe shoes and long pants are mandatory.	Protects skin from accidental splashes and contact.
Respiratory Protection	All work should be conducted in a certified chemical fume hood. If a fume hood is not available or engineering controls are insufficient, a NIOSH-approved respirator with an organic vapor cartridge is required.	Minimizes the inhalation of vapors.

Safe Handling and Operational Workflow

A systematic approach is crucial for the safe handling of **tert-Butyl 3-iodobenzoate**. The following workflow outlines the key steps from preparation to cleanup.



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Caption: Workflow for safe handling and disposal of **tert-Butyl 3-iodobenzoate**.

Disposal Plan

All waste containing **tert-Butyl 3-iodobenzoate** must be treated as hazardous waste.

- Chemical Waste: Collect all residual chemicals and contaminated materials (e.g., silica gel, filter paper) in a clearly labeled, sealed, and compatible waste container designated for halogenated organic waste.
- Contaminated PPE: Used gloves, disposable lab coats, and other contaminated items should be collected in a designated hazardous waste container.
- Regulations: Dispose of all waste in strict accordance with local, state, and federal regulations.^[5] Under no circumstances should this chemical be disposed of down the drain.

Emergency Procedures

- Skin Contact: Immediately flush the affected area with copious amounts of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation persists.^[2]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.^[2]
- Inhalation: Move the affected person to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration. Seek medical attention.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.
- Spills: For small spills, absorb the material with an inert, non-combustible absorbent (e.g., sand, vermiculite). Place the absorbed material into a sealed container for hazardous waste disposal. For large spills, evacuate the area and contact your institution's emergency response team.

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References

- 1. 173406-17-2|tert-Butyl 3-iodobenzoate|BLD Pharm [bldpharm.com]
- 2. fishersci.com [fishersci.com]
- 3. safety.fsu.edu [safety.fsu.edu]
- 4. glovesbyweb.com [glovesbyweb.com]
- 5. epa.gov [epa.gov]
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